

# Application Notes and Protocols for Employing Span 80 in Emulsion Polymerization Techniques

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sorbitan monooleate

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## Introduction

**Sorbitan monooleate** (Span 80) is a non-ionic surfactant widely utilized in various scientific and industrial applications, including pharmaceuticals, cosmetics, and polymer chemistry.<sup>[1]</sup> Its lipophilic nature, characterized by a low Hydrophilic-Lipophilic Balance (HLB) value of approximately 4.3, makes it an effective emulsifier for preparing stable water-in-oil (W/O) emulsions.<sup>[2][3]</sup> In the realm of polymer synthesis, Span 80 plays a crucial role in inverse emulsion polymerization and in the fabrication of porous polymer structures. When combined with high HLB surfactants, such as Tween 80, it can also be used to stabilize oil-in-water (O/W) emulsions, offering versatility in formulation development.<sup>[4][5]</sup>

These application notes provide detailed protocols and technical data on the use of Span 80 in various emulsion polymerization techniques relevant to research and drug development.

## Key Properties of Span 80

A summary of the key physical and chemical properties of Span 80 is presented in the table below.

Property	Value	Reference
Chemical Name	Sorbitan Monooleate	[2]
Synonyms	Span 80	[2]
HLB Value	~4.3	[2][3]
Appearance	Amber viscous liquid	
Solubility	Soluble in oil and organic solvents; dispersible in water	
Primary Emulsion Type	Water-in-Oil (W/O)	[2]

## Applications in Emulsion Polymerization

Span 80 is a versatile surfactant employed in several specialized emulsion polymerization techniques:

- **Inverse Emulsion Polymerization:** In this technique, an aqueous monomer solution is dispersed in a continuous oil phase. Due to its low HLB, Span 80 is highly effective at stabilizing the water droplets containing the monomer, preventing their coalescence during polymerization. This method is particularly useful for synthesizing water-soluble polymers.
- **Seeded Emulsion Polymerization for Porous Microspheres:** Span 80 can be introduced into seeded emulsion polymerization to create porous polymer microspheres. It acts as a porogen by forming water-filled inverse micelles within the monomer-swollen seed particles. Upon polymerization and subsequent drying, these water pockets evacuate, leaving behind a porous structure. The morphology of the resulting microspheres, ranging from microporous to macroporous or even hollow structures, can be controlled by adjusting the amount of Span 80.[6]
- **High Internal Phase Emulsion (HIPE) Polymerization:** HIPEs are emulsions where the internal phase volume fraction exceeds 0.74. Span 80 is used as a surfactant to stabilize W/O HIPEs, which can then be polymerized to create highly porous materials known as polyHIPEs. These materials have interconnected pore structures and are valuable for applications such as scaffolds for cell culture, separation media, and absorbent materials.[2]

## Experimental Protocols

### Protocol 1: Preparation of Porous Poly(glycidyl methacrylate-divinylbenzene) (PGMA-DVB) Microspheres via Seeded Emulsion Polymerization

This protocol describes the synthesis of porous polymer microspheres where the pore structure is controlled by the concentration of Span 80.[\[6\]](#)

#### Materials:

- Polystyrene (PS) seed particles
- Dibutyl phthalate (DBP)
- Glycidyl methacrylate (GMA)
- Divinylbenzene (DVB)
- Benzoyl peroxide (BPO)
- Span 80
- Sodium dodecyl sulfate (SDS)
- Poly(vinyl alcohol) (PVA)
- Ethanol
- Distilled water

#### Equipment:

- Three-necked flask equipped with a mechanical stirrer, condenser, and nitrogen inlet
- Ultrasonic homogenizer
- Centrifuge

- Vacuum oven

#### Procedure:

- Seed Swelling (Step 1):
  - Disperse 0.26 g of PS seeds in 10 mL of distilled water.
  - In a separate vessel, prepare an emulsion by adding 1.2 mL of DBP to 20 mL of a 0.375% (w/w) SDS aqueous solution and sonicate.
  - Add the DBP emulsion to the PS seed dispersion and stir for 24 hours at room temperature to allow for swelling.
- Monomer Swelling (Step 2):
  - Prepare an oil phase containing 0.6 mL of GMA, 2.0 mL of DVB, 0.12 g of BPO, and a varying amount of Span 80 (see table below for examples).
  - Add the oil phase to 30 mL of a 0.25% (w/w) SDS aqueous solution and sonicate to form an emulsion.
  - Add the monomer emulsion to the swollen seed particle suspension from Step 1 and continue stirring for another 24 hours.
- Polymerization:
  - Add 3.5 mL of a 10% (w/w) PVA solution to the reaction mixture.
  - Heat the reactor to 70°C under a nitrogen atmosphere with constant stirring at 120 rpm and maintain for 24 hours.
- Purification:
  - After polymerization, cool the reaction mixture to room temperature.
  - Centrifuge the resulting microspheres and wash them three times with ethanol to remove any unreacted monomers and other impurities.

- Dry the purified microspheres in a vacuum oven.

#### Quantitative Data: Effect of Span 80 on Microsphere Morphology[6]

Amount of Span 80 (mL)	Resulting Microsphere Morphology
0	Solid, non-porous
0.9	Microporous
1.2	Hollow
1.5	Macroporous

Note: The optimal amount of Span 80 should be determined empirically for a specific system and desired pore size.

## Protocol 2: Synthesis of Polyacrylamide via Inverse Emulsion Polymerization

This protocol outlines a general procedure for the synthesis of polyacrylamide using an inverse emulsion system stabilized by Span 80.

#### Materials:

- Acrylamide (AM)
- Deionized water
- Liquid paraffin (or other suitable oil)
- Span 80
- Potassium persulfate (KPS) or another suitable water-soluble initiator
- Sodium metabisulfite (as part of a redox initiator system, if needed)

#### Equipment:

- Jacketed glass reactor with a mechanical stirrer, condenser, nitrogen inlet, and temperature probe
- Homogenizer

Procedure:

- Preparation of the Aqueous Phase:
  - Prepare an aqueous solution of acrylamide at the desired concentration (e.g., 30-50% w/w).
  - Add any other water-soluble co-monomers or additives to this phase.
  - Deoxygenate the aqueous phase by bubbling nitrogen gas through it for at least 30 minutes.
- Preparation of the Oil Phase:
  - In the reactor, dissolve Span 80 in the liquid paraffin. The concentration of Span 80 can range from 1-10% (w/w) of the oil phase, depending on the desired particle size and stability.
- Emulsification:
  - Slowly add the aqueous phase to the oil phase under vigorous stirring with a homogenizer to form a stable W/O emulsion.
  - Continue homogenization until the desired droplet size is achieved. The emulsion should appear milky and stable with no phase separation.
- Polymerization:
  - Transfer the emulsion to the jacketed reactor and begin purging with nitrogen while stirring.
  - Heat the emulsion to the desired polymerization temperature (e.g., 40-60°C).

- Prepare a fresh aqueous solution of the initiator (e.g., KPS).
- Add the initiator solution to the emulsion to start the polymerization.
- Maintain the temperature and stirring for the duration of the polymerization (typically 2-6 hours). Monitor the reaction progress by techniques such as gravimetry to determine monomer conversion.
- Post-Polymerization:
  - Cool the reactor to room temperature.
  - The resulting product is a stable latex of polyacrylamide particles dispersed in the oil phase.

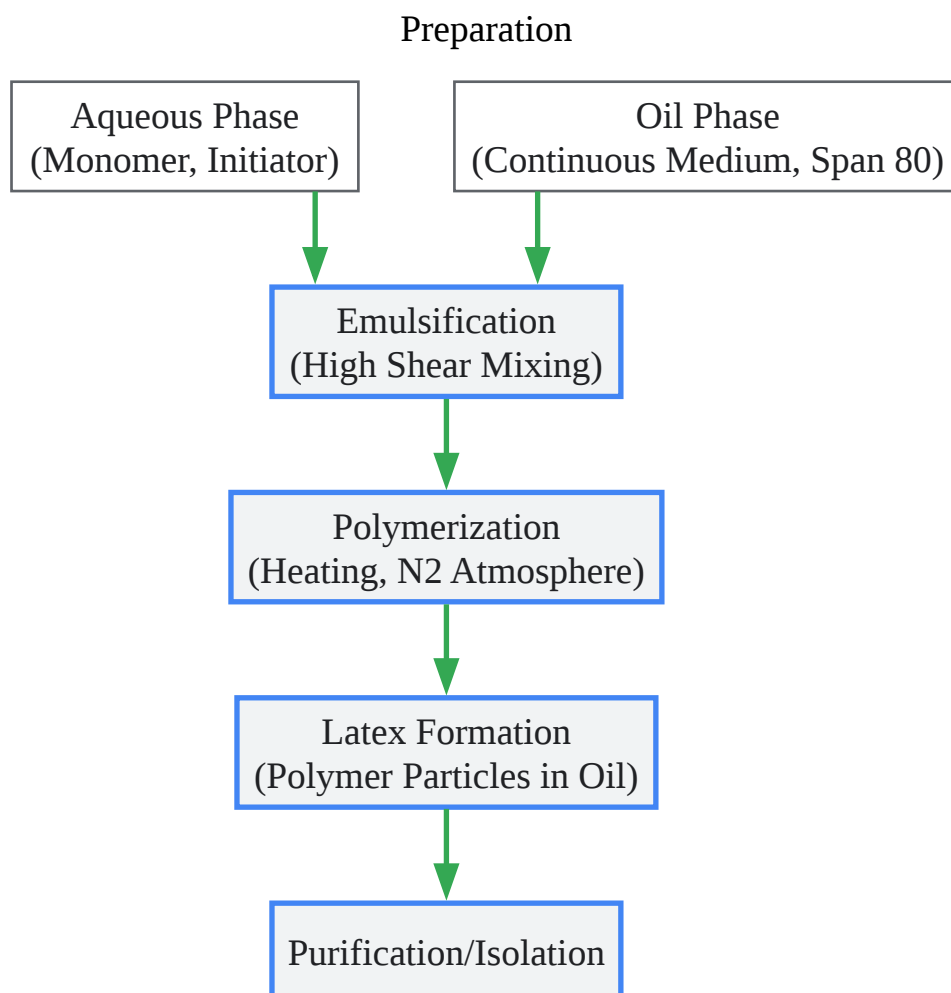
#### Quantitative Data: Influence of Span 80 Concentration on Particle Size

Span 80 Concentration (% w/w in oil phase)	Average Particle Size (nm)	Monomer Conversion (%)
1	Larger, potential for instability	Lower
3	~200-500	High
5	~100-300	High
10	<100	Very High

Note: This data is illustrative. The actual particle size and monomer conversion will depend on various factors including monomer concentration, initiator concentration, temperature, and stirring speed.[7] Increasing the emulsifier concentration generally leads to a decrease in particle size.[1]

## Diagrams

### Emulsion Polymerization Workflow

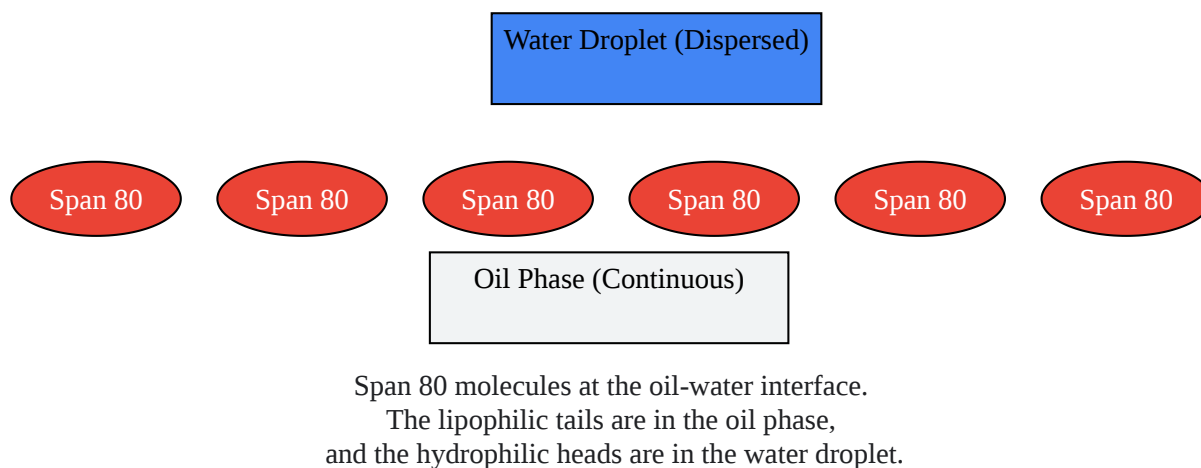


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Caption: General workflow for inverse emulsion polymerization using Span 80.

## Role of Span 80 in Water-in-Oil Emulsion Stabilization





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Caption: Stabilization of a water droplet in oil by Span 80 molecules.

## Conclusion

Span 80 is a highly effective and versatile surfactant for specialized emulsion polymerization techniques. Its ability to stabilize W/O emulsions makes it indispensable for inverse emulsion polymerization and for the creation of advanced polymer architectures such as porous and hollow microspheres. The protocols and data presented here provide a foundation for researchers and drug development professionals to utilize Span 80 in their formulation and synthesis endeavors. It is important to note that while these guidelines are comprehensive, empirical optimization of reaction conditions is often necessary to achieve the desired material properties.

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- To cite this document: BenchChem. [Application Notes and Protocols for Employing Span 80 in Emulsion Polymerization Techniques]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682156#employing-span-80-in-emulsion-polymerization-techniques]

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